

1-Bromo-2-iodobenzene: A Comprehensive Technical Guide to Safety, Handling, and Disposal

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Compound of Interest

Compound Name: 1-Bromo-2-iodobenzene

Cat. No.: B155775

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and disposal information for **1-Bromo-2-iodobenzene** (CAS No. 583-55-1), a key reagent in organic synthesis. The following sections detail the associated hazards, recommended procedures for safe use, and guidelines for proper waste management, ensuring the well-being of laboratory personnel and environmental protection.

Section 1: Chemical and Physical Properties

1-Bromo-2-iodobenzene is a yellow liquid with the molecular formula C_6H_4BrI .^{[1][2]} A summary of its key physical and chemical properties is provided in Table 1.

Property	Value	Source
Molecular Weight	282.90 g/mol	[2][3]
Appearance	Yellow liquid	[1][4][5]
Melting Point	9 - 10 °C	[1][4][6]
Boiling Point	120 - 121 °C at 20 hPa	[1][4][6]
Density	2.203 g/mL at 25 °C	[1][6]
Flash Point	> 110 °C (> 230 °F)	[1][4]
Solubility in Water	Insoluble or difficult to mix	[6][7]

Section 2: Hazard Identification and Toxicological Information

1-Bromo-2-iodobenzene is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[2][4][8][9]

Hazard Statement	GHS Classification	Source
H315: Causes skin irritation	Skin Irritation (Category 2)	[2][8][10]
H319: Causes serious eye irritation	Eye Irritation (Category 2A)	[2][8]
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory system	[2][4][8]

While specific quantitative toxicological data such as LD50 or LC50 values for **1-Bromo-2-iodobenzene** are not readily available in the provided search results, the classifications are based on aggregated data from multiple suppliers and regulatory bodies.[1][2] Ingestion may cause gastrointestinal irritation with symptoms like nausea, vomiting, and diarrhea.[7]

Note on Experimental Protocols: Specific experimental studies detailing the toxicological assessment of **1-Bromo-2-iodobenzene** are not publicly available. The hazard classifications

are typically derived from data on structurally similar compounds or from standardized in vitro and in vivo testing guidelines established by organizations such as the Organisation for Economic Co-operation and Development (OECD).

Section 3: Experimental Protocols for Hazard Assessment

For a chemical with the hazard profile of **1-Bromo-2-iodobenzene**, the following standardized OECD test guidelines would be relevant for assessing skin and eye irritation.

Skin Irritation Testing

The potential for skin irritation is typically evaluated using in vitro methods to reduce or replace animal testing.

- OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE)
Test Method: This is a widely accepted method for identifying irritant chemicals.[\[9\]](#)[\[11\]](#)
 - Methodology:
 - A reconstructed human epidermis model, which mimics the upper layers of human skin, is used.[\[5\]](#)
 - The test chemical is applied directly to the surface of the tissue model.[\[5\]](#)
 - After a defined exposure period (e.g., 60 minutes), the chemical is removed by rinsing.[\[12\]](#)
 - The tissue is incubated for a post-exposure period (e.g., 42 hours) to allow for the development of cytotoxic effects.[\[5\]](#)
 - Cell viability is assessed using a colorimetric assay, most commonly the MTT assay. In this assay, viable cells convert the yellow MTT tetrazolium salt into a purple formazan product, which is then extracted and quantified.[\[5\]](#)[\[12\]](#)
 - A reduction in cell viability below 50% compared to negative controls indicates that the substance is an irritant.[\[5\]](#)[\[9\]](#)

Eye Irritation Testing

A tiered approach is used for assessing eye irritation, starting with in vitro methods.

- OECD Test Guideline 437: Bovine Corneal Opacity and Permeability (BCOP) Test Method: This ex vivo assay is used to identify substances that can cause severe eye damage.[\[6\]](#)
 - Methodology:
 - Bovine corneas are obtained as a by-product from abattoirs and mounted in a holder that separates the anterior and posterior chambers.[\[6\]](#)[\[13\]](#)
 - The test substance is applied to the epithelial surface of the cornea for a set exposure time (e.g., 10 minutes for liquids).[\[13\]](#)[\[14\]](#)
 - Corneal opacity is measured using an opacitometer, which quantifies the amount of light that can pass through the cornea.[\[6\]](#)
 - Corneal permeability is determined by measuring the amount of sodium fluorescein dye that passes through the full thickness of the cornea into the posterior chamber.[\[6\]](#)
 - An In Vitro Irritancy Score (IVIS) is calculated based on the opacity and permeability values to classify the irritancy potential of the substance.[\[6\]](#)[\[14\]](#)
- OECD Test Guideline 496: In Vitro Macromolecular Test Method for Identifying Chemicals Inducing Serious Eye Damage and Chemicals Not Requiring Classification for Eye Irritation or Serious Eye Damage: This is a completely acellular method.[\[10\]](#)
 - Methodology: This test is based on the principle that the ability of a chemical to cause eye irritation is related to its propensity to denature and damage corneal proteins.[\[10\]](#) The test chemical is applied to a macromolecular matrix, and the resulting changes in the matrix are measured to predict eye irritation potential.[\[10\]](#)

Note on Signaling Pathways: Detailed information on the specific signaling pathways activated by **1-Bromo-2-iodobenzene** leading to irritation is not available in the public domain. Such mechanistic studies are not commonly performed for chemical reagents of this type.

Section 4: Safe Handling and Personal Protective Equipment (PPE)

Strict adherence to safety protocols is mandatory when handling **1-Bromo-2-iodobenzene**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[7][9]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[15]

Personal Protective Equipment (PPE)

PPE	Specification	Source
Eye/Face Protection	Wear chemical safety goggles or a face shield. Goggles should conform to EU standard EN166 or OSHA's 29 CFR 1910.133.	[3][7]
Skin Protection	Wear appropriate protective gloves (e.g., Viton®, Nitrile rubber) and a lab coat or impervious clothing to prevent skin exposure. Gloves must be inspected before use and disposed of properly.	[3][4][7]
Respiratory Protection	If working outside a fume hood or if vapors/mists are generated, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.	[7]

General Hygiene Practices

- Wash hands and any exposed skin thoroughly after handling.[\[7\]](#)[\[8\]](#)[\[10\]](#)
- Avoid breathing vapors, mist, or gas.[\[3\]](#)[\[9\]](#)
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.[\[7\]](#)[\[8\]](#)

Section 5: First-Aid Measures

In case of exposure, immediate action is crucial.

Exposure Route	First-Aid Procedure	Source
Inhalation	Remove the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[4][7]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Seek medical attention.	[4][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[4][7][8]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[7]

Section 6: Storage and Stability

- Storage Conditions: Store in a cool, dry, and well-ventilated area away from incompatible substances.[7] Keep the container tightly closed.[4][7][8] The substance is light-sensitive and should be stored protected from light.[4][7]
- Stability: Stable under normal storage conditions.[4][7]

- Incompatible Materials: Strong oxidizing agents.[4][7]
- Hazardous Decomposition Products: Upon combustion, may produce carbon monoxide, carbon dioxide, hydrogen bromide, and hydrogen iodide.[1][7]

Section 7: Accidental Release and Disposal

Accidental Release Measures

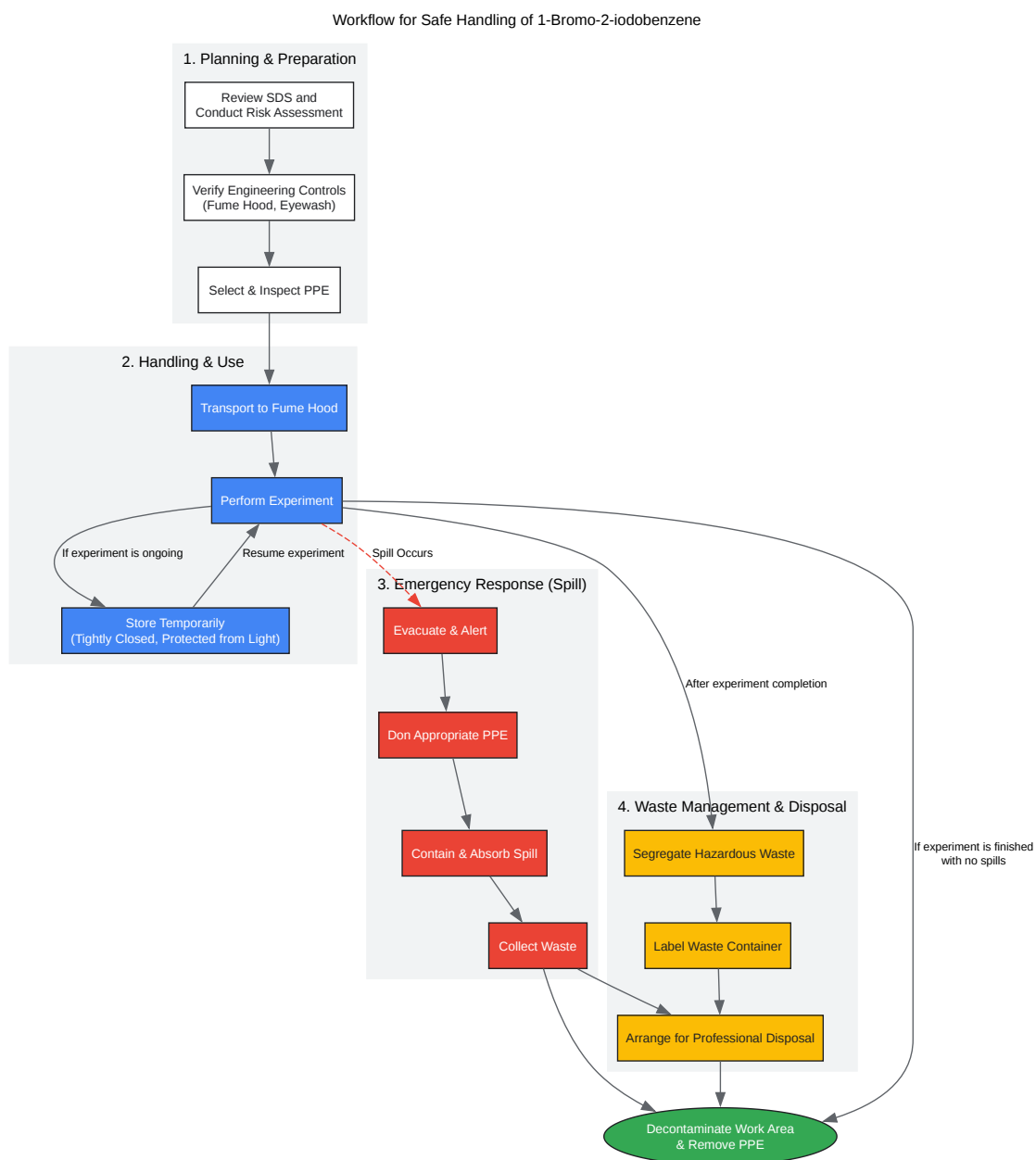
- Evacuate Personnel: Ensure adequate ventilation and evacuate personnel to safe areas.[9]
- Control Spills: Absorb the spill with an inert material such as dry sand, earth, or a universal binder.[7][15] Do not use combustible materials.
- Collect Waste: Place the absorbed material into a suitable, closed, and labeled chemical waste container for disposal.[3][7]
- Decontaminate: Clean the spill area thoroughly.
- Prevent Environmental Contamination: Do not let the product enter drains.[3][9]

Disposal Guidelines

- Waste Classification: This material should be disposed of as hazardous waste. Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[15]
- Disposal Method: Dispose of the contents and container to an approved waste disposal plant.[4][8] Do not empty into drains.[4][15][16] Contaminated packaging should be treated as unused product.[3]

Section 8: Logical Workflow for Safe Handling

The following diagram illustrates the lifecycle of **1-Bromo-2-iodobenzene** within a research environment, emphasizing key safety and decision-making points.



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Safe Handling Workflow Diagram

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